

rac-Propoxyphene-D5 certified reference material overview

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Compound Focus: rac-Propoxyphene-D5

CAS No.: 136765-49-6

Cat. No.: S1785199

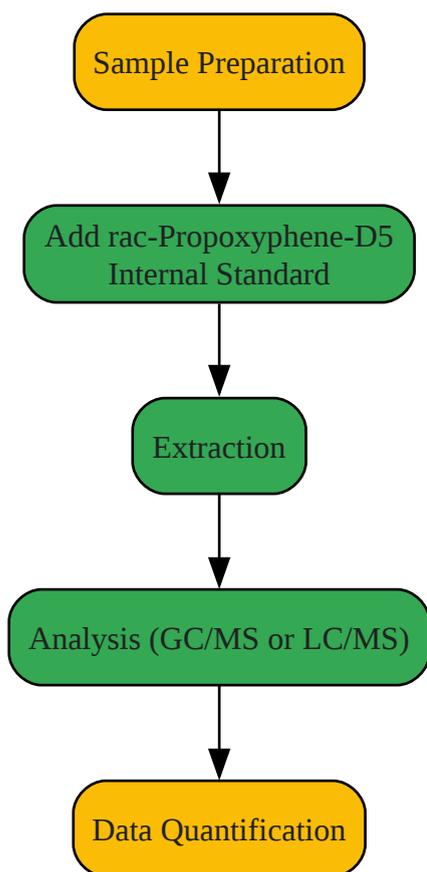
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Technical Overview of rac-Propoxyphene-D5

Property	Description
Chemical Name	rac Propoxyphene-D5 Hydrochloride Salt; Dextropropoxyphene-d5 Hydrochloride [1]
Molecular Formula	C ₂₂ H ₂₅ D ₅ ClNO ₂ [1]
CAS Number	Information missing from search results
Physical Form	Solution in acetonitrile [2]
Concentration	1.0 mg/mL [2]
Application	Internal standard for GC/MS or LC/MS in forensic, toxicology, and pain prescription monitoring [2]
Storage	Ampule of 1 mL [2]

Experimental Application Protocol

A typical experimental use of this material involves the following workflow for precise quantification:



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*Diagram 1: Workflow for using **rac-Propoxyphene-D5** as an internal standard in bioanalysis.*

Handling and Safety Information

This certified reference material is derived from propoxyphene, an opioid analgesic. Key pharmacological and safety notes include:

- **Pharmacological Context:** The active drug, Dextropropoxyphene, is an opioid analgesic intended for the treatment of mild pain. It has been marketed under trade names like **Darvon** and **Darvocet-N** (in combination with other analgesics) [2]. Early studies compared its analgesic effect and addiction liability to codeine [3].

- **Safety and Regulation:** The solution is classified as a **flammable liquid** and carries dangers of acute toxicity. It is intended for research and analysis only and is often subject to **narcotic control** regulations [2].

Guidance for Further Research

Currently available search results lack detailed experimental protocols like specific instrument parameters or extraction volumes. To obtain these precise methodologies, I suggest:

- **Consulting Official Certificates:** Check the **Certificate of Analysis (CoA)** for your specific product batch, which often contains detailed technical data [2].
- **Searching Scientific Literature:** Look for validated methods in **forensic and clinical toxicology journals** using keywords like "propoxyphene GC/MS internal standard method."

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References

1. - rac Hydrochloride Salt Propoxyphene D 5 [chemicalbook.com]
2. (±)- Propoxyphene - D 1.0mg/mL acetonitrile, ampule 1mL, 5 ... certified [sigmaaldrich.com]
3. UNODC - Bulletin on Narcotics - 1960 Issue 1 - 002 [unodc.org]

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